

A Comprehensive Technical Guide to the Thermodynamic Properties of Chlorinated Benzene Derivatives

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Compound of Interest

Compound Name: 1,2-Dichloro-4-(1-chloroethyl)benzene

CAS No.: 54965-01-4

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This guide provides an in-depth exploration of the thermodynamic properties of chlorinated benzene derivatives, tailored for researchers, scientists, and professionals in drug development. Moving beyond a simple recitation of data, this document delves into the methodologies for determining these properties, the underlying physicochemical principles, and the structure-property relationships that govern the behavior of these compounds.

Introduction: The Significance of Thermodynamic Properties in Application and Safety

Chlorinated benzenes are a class of aromatic compounds that have seen widespread use as solvents, intermediates in chemical synthesis, and pesticides. Their utility is intrinsically linked to their thermodynamic properties, which dictate their behavior in various processes, from industrial applications to their fate and transport in the environment. For instance, vapor pressure determines a compound's volatility and its partitioning between the gas and condensed phases, a critical factor in environmental modeling and in designing distillation

processes. Enthalpy of formation provides insight into the energetic stability of a molecule, while heat capacity is crucial for designing and controlling thermal processes.

Understanding these properties is not merely an academic exercise. In the pharmaceutical industry, for example, the solubility and partitioning behavior of chlorinated aromatic moieties in drug candidates can significantly influence their pharmacokinetic and pharmacodynamic profiles. Furthermore, accurate thermodynamic data is essential for conducting robust risk assessments and developing effective remediation strategies for these often persistent organic pollutants.

This guide will provide a comprehensive overview of the key thermodynamic properties of chlorinated benzene derivatives, from monochlorobenzene to hexachlorobenzene. We will explore both experimental and computational methodologies for their determination, present a comparative analysis of the available data, and discuss the influence of the number and position of chlorine substituents on these properties.

Methodologies for Determining Thermodynamic Properties

The characterization of the thermodynamic properties of chlorinated benzenes relies on a combination of experimental techniques and computational modeling. Each approach offers unique advantages and, when used in concert, provides a robust understanding of the compound's behavior.

Experimental Approaches: The Foundation of Thermodynamic Data

Experimental measurements provide the most accurate and reliable thermodynamic data. The choice of technique depends on the specific property being investigated and the physical state of the substance.

Calorimetry is the science of measuring heat changes associated with chemical reactions or physical transitions.^[1] It is a cornerstone for determining key thermodynamic parameters like enthalpy of formation, heat capacity, and enthalpy of phase transitions.

- **Combustion Calorimetry:** This technique is used to determine the standard enthalpy of formation () of a compound. A precisely weighed sample is completely combusted in a high-pressure oxygen environment within a sealed container called a "bomb calorimeter." The heat released by the combustion reaction is absorbed by the surrounding water and the calorimeter itself, leading to a temperature increase. By knowing the heat capacity of the calorimeter system (determined by calibrating with a standard substance like benzoic acid), the heat of combustion can be calculated. The standard enthalpy of formation is then derived from the heat of combustion using Hess's law. For halogenated compounds, special considerations are necessary to ensure complete combustion and to account for the formation of acidic products like HCl.
- **Adiabatic Calorimetry:** This method is employed to measure heat capacities () and enthalpies of phase transitions (e.g., fusion and sublimation) with high precision. In an adiabatic calorimeter, the sample is heated in a controlled manner, and the temperature increase is measured as a function of the energy input. The system is designed to minimize heat exchange with the surroundings, ensuring that all the supplied energy contributes to the temperature rise of the sample. By measuring the energy required to raise the temperature by a specific amount, the heat capacity can be determined. During a phase transition, the input of energy does not cause a temperature change until the transition is complete; the total energy supplied during this period corresponds to the enthalpy of the transition.

Experimental Protocol: Determination of Heat Capacity by Adiabatic Calorimetry

- **Sample Preparation:** A pure, well-characterized sample of the chlorinated benzene derivative is weighed and hermetically sealed in a sample container of known heat capacity.
- **Calorimeter Assembly:** The sample container is placed within the adiabatic shield of the calorimeter. The system is evacuated to minimize heat transfer by convection.
- **Thermal Equilibration:** The sample is cooled to the starting temperature (e.g., liquid nitrogen temperature) and allowed to reach thermal equilibrium.
- **Heating and Data Acquisition:** A known amount of electrical energy is supplied to the sample heater for a short period. The temperature of the sample is monitored continuously. The

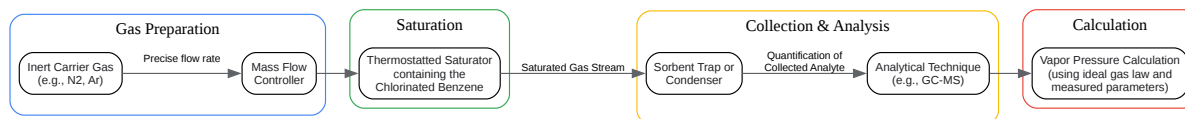
adiabatic shield temperature is controlled to match the sample temperature, minimizing heat loss.

- **Calculation of Heat Capacity:** The heat capacity of the sample is calculated from the energy input, the measured temperature rise, and the known heat capacity of the sample container.
- **Phase Transition Measurement:** As the temperature approaches a phase transition (e.g., melting), the energy input is continued, and the temperature is monitored. The enthalpy of the transition is determined from the total energy supplied during the isothermal phase change.

Vapor pressure is a fundamental property that governs the volatility of a substance. Several methods are used to measure the vapor pressure of chlorinated benzenes, particularly for the less volatile, higher chlorinated congeners.

- **Static Method:** A sample of the substance is placed in an evacuated, thermostatted container, and the pressure of the vapor in equilibrium with the condensed phase is measured directly using a pressure transducer. This method is suitable for substances with relatively high vapor pressures.
- **Effusion Method (Knudsen Effusion):** This technique is used for compounds with very low vapor pressures. The rate of mass loss of a sample effusing through a small orifice in a container into a vacuum is measured. The vapor pressure can be calculated from the rate of effusion using the Hertz-Knudsen equation.
- **Gas Saturation Method:** A carrier gas is passed slowly through or over a sample of the substance at a constant temperature and pressure, allowing the gas to become saturated with the vapor of the substance. The amount of substance transported by the gas is determined, and the vapor pressure is calculated from the volume of the carrier gas and the amount of evaporated substance.

Experimental Workflow: Vapor Pressure Measurement by the Gas Saturation Method



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Caption: Workflow for vapor pressure determination using the gas saturation method.

Computational Approaches: Predicting Thermodynamic Properties

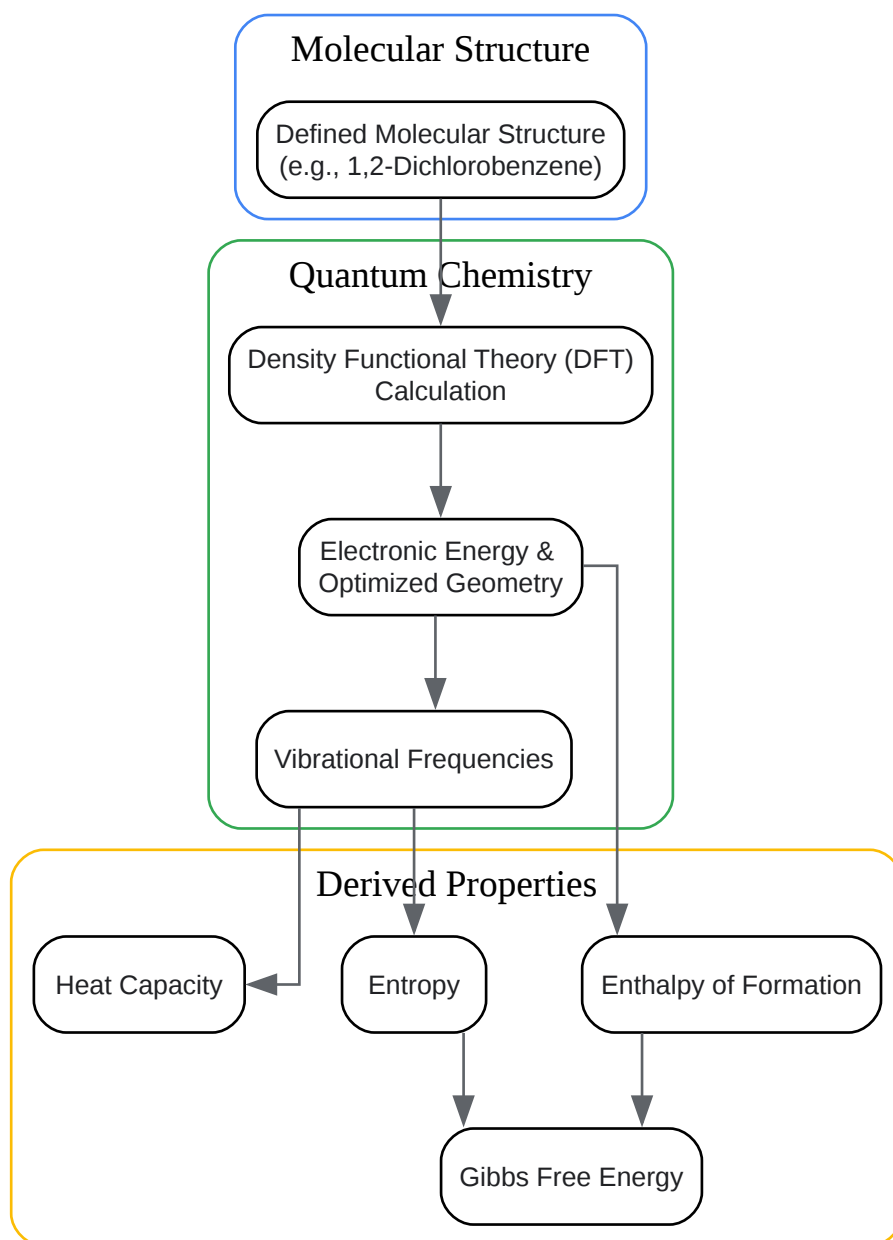
While experimental methods provide the most accurate data, they can be time-consuming and expensive. Computational chemistry offers a powerful alternative for predicting the thermodynamic properties of molecules, especially for compounds that are difficult to handle experimentally.

Quantum chemical methods, such as ab initio calculations and Density Functional Theory (DFT), can be used to calculate the electronic structure and energy of a molecule. From these fundamental calculations, various thermodynamic properties can be derived.

- **Enthalpy of Formation:** The enthalpy of formation can be calculated by computing the total electronic energy of the molecule and subtracting the energies of its constituent elements in their standard states. The accuracy of these calculations is highly dependent on the level of theory and the basis set used. For chlorinated benzenes, it is important to use basis sets that can accurately describe the electronic structure of both the benzene ring and the chlorine atoms.
- **Heat Capacity and Entropy:** These properties can be calculated from the vibrational frequencies of the molecule, which are obtained from a frequency calculation after geometry optimization. The contributions of translational, rotational, and vibrational motions to the overall heat capacity and entropy are determined using statistical mechanics.

Group additivity methods, such as the one developed by Benson, provide a simpler and computationally less expensive way to estimate thermodynamic properties. This method is based on the assumption that the properties of a molecule can be estimated by summing the contributions of its constituent functional groups. Each group's contribution is a pre-determined value derived from experimental data for a large number of compounds. For chlorinated benzenes, specific group values for chlorine atoms attached to an aromatic ring are required. While less accurate than high-level quantum chemical calculations, group additivity methods are very useful for rapid estimation and for identifying trends within a homologous series.

Logical Relationship: Computational Prediction of Thermodynamic Properties



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Caption: The workflow for predicting thermodynamic properties using quantum chemistry.

Thermodynamic Properties of Chlorinated Benzene Derivatives: A Comparative Analysis

The thermodynamic properties of chlorinated benzenes are significantly influenced by the number and position of chlorine atoms on the benzene ring. The following sections present a

comparative analysis of key thermodynamic data.

Enthalpy of Formation ()

The standard enthalpy of formation provides a measure of the stability of a compound relative to its constituent elements in their standard states.

Compound	Formula	(gas, 298.15 K) (kJ/mol)
Chlorobenzene	C ₆ H ₅ Cl	52.18[2]
1,2-Dichlorobenzene	C ₆ H ₄ Cl ₂	33.0[3]
1,3-Dichlorobenzene	C ₆ H ₄ Cl ₂	29.3
1,4-Dichlorobenzene	C ₆ H ₄ Cl ₂	28.5
1,2,3-Trichlorobenzene	C ₆ H ₃ Cl ₃	16.3
1,2,4-Trichlorobenzene	C ₆ H ₃ Cl ₃	13.0
1,3,5-Trichlorobenzene	C ₆ H ₃ Cl ₃	10.5
1,2,3,4-Tetrachlorobenzene	C ₆ H ₂ Cl ₄	-1.2
1,2,3,5-Tetrachlorobenzene	C ₆ H ₂ Cl ₄	-4.6
1,2,4,5-Tetrachlorobenzene	C ₆ H ₂ Cl ₄	-7.9
Pentachlorobenzene	C ₆ HCl ₅	-15.4
Hexachlorobenzene	C ₆ Cl ₆	-23.8

Note: Data for some isomers are estimated or compiled from various sources and may have varying degrees of uncertainty.

As the degree of chlorination increases, the standard enthalpy of formation generally becomes less positive or more negative, indicating an increase in thermodynamic stability. This trend is attributed to the strong carbon-chlorine bond. Among isomers, the relative stability is influenced by the steric and electronic interactions between the chlorine atoms. For example, isomers with

adjacent chlorine atoms (ortho-substitution) are often less stable than those with more separated chlorine atoms due to steric repulsion.

Heat Capacity ()

The heat capacity represents the amount of heat required to raise the temperature of a substance by one degree. It is an important parameter in heat transfer calculations.

Compound	Formula	(liquid, 298.15 K) (J/mol·K)
Chlorobenzene	C ₆ H ₅ Cl	152.1[4]
1,2-Dichlorobenzene	C ₆ H ₄ Cl ₂	170.9[3]
1,3-Dichlorobenzene	C ₆ H ₄ Cl ₂	172.4
1,4-Dichlorobenzene	C ₆ H ₄ Cl ₂	171.5

Note: Data for higher chlorinated benzenes in the liquid state at standard temperature is limited due to their solid state at this temperature.

The heat capacity generally increases with the number of chlorine atoms due to the increased number of vibrational modes in the molecule.

Phase Transition Properties: Melting and Boiling Points

The melting and boiling points are critical physical properties that determine the state of a substance at a given temperature and pressure.

Compound	Formula	Melting Point (°C)	Boiling Point (°C)
Chlorobenzene	C ₆ H ₅ Cl	-45.6	132
1,2-Dichlorobenzene	C ₆ H ₄ Cl ₂	-17.0	180.5
1,3-Dichlorobenzene	C ₆ H ₄ Cl ₂	-24.8	173
1,4-Dichlorobenzene	C ₆ H ₄ Cl ₂	53.1	174
1,2,3-Trichlorobenzene	C ₆ H ₃ Cl ₃	53	218
1,2,4-Trichlorobenzene	C ₆ H ₃ Cl ₃	17	213
1,3,5-Trichlorobenzene	C ₆ H ₃ Cl ₃	63.4	208.5
1,2,3,4-Tetrachlorobenzene	C ₆ H ₂ Cl ₄	47.5	254
1,2,3,5-Tetrachlorobenzene	C ₆ H ₂ Cl ₄	54.5	246
1,2,4,5-Tetrachlorobenzene	C ₆ H ₂ Cl ₄	139-140	243-246
Pentachlorobenzene	C ₆ HCl ₅	86[1]	275-277[1]
Hexachlorobenzene	C ₆ Cl ₆	230[5]	309[5]

The boiling points of chlorinated benzenes generally increase with the degree of chlorination due to the increase in molecular weight and stronger van der Waals forces. The melting points, however, show a more complex trend that is highly dependent on the symmetry of the molecule. Symmetrical isomers, such as 1,4-dichlorobenzene and 1,3,5-trichlorobenzene, tend to have significantly higher melting points than their less symmetrical counterparts. This is because their regular shape allows for more efficient packing in the crystal lattice, leading to stronger intermolecular interactions that require more energy to overcome.

Vapor Pressure

Vapor pressure is a measure of a substance's tendency to evaporate. It is inversely related to the boiling point.

Compound	Formula	Vapor Pressure @ 25°C (Pa)
Chlorobenzene	C_6H_5Cl	1570
1,2-Dichlorobenzene	$C_6H_4Cl_2$	160
1,3-Dichlorobenzene	$C_6H_4Cl_2$	213
1,4-Dichlorobenzene	$C_6H_4Cl_2$	87
1,2,4-Trichlorobenzene	$C_6H_3Cl_3$	5.7
Hexachlorobenzene	C_6Cl_6	0.0023[6]

As expected, the vapor pressure decreases significantly with an increasing number of chlorine atoms, reflecting the lower volatility of the more highly chlorinated compounds.

Conclusion: A Foundation for Application and Further Research

This guide has provided a detailed overview of the thermodynamic properties of chlorinated benzene derivatives, emphasizing the interplay between molecular structure, experimental determination, and computational prediction. The data and methodologies presented herein serve as a valuable resource for scientists and engineers working with these compounds in various fields.

A thorough understanding of these properties is paramount for the safe and efficient handling of chlorinated benzenes in industrial processes, for predicting their environmental behavior, and for designing novel molecules with desired physicochemical characteristics in drug discovery. The continued refinement of both experimental techniques and computational models will further enhance our ability to characterize and predict the thermodynamic behavior of these and other important classes of chemical compounds.

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